

An In-depth Technical Guide on (2S)-O-methyl-L-tyrosine

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Compound of Interest

Compound Name: (2S)-Omp

Cat. No.: B12368771

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An Important Note on Nomenclature: The term "**(2S)-Omp**" is ambiguous. Scientific literature predominantly uses this designation to refer to (2S)-O-methyl-L-tyrosine, an amino acid derivative. However, the same abbreviation has also been used for L-sn-1-O-oleoyl-2-O-methylglyceryl-3-phosphothionate, a lysophosphatidic acid analog. This guide will focus on the more common and well-characterized compound, (2S)-O-methyl-L-tyrosine.

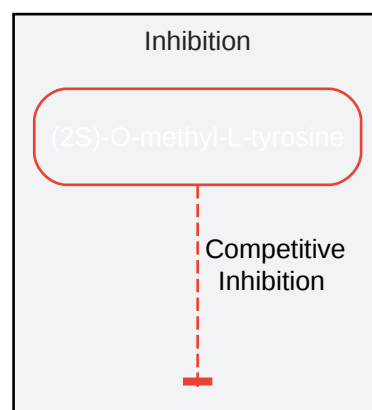
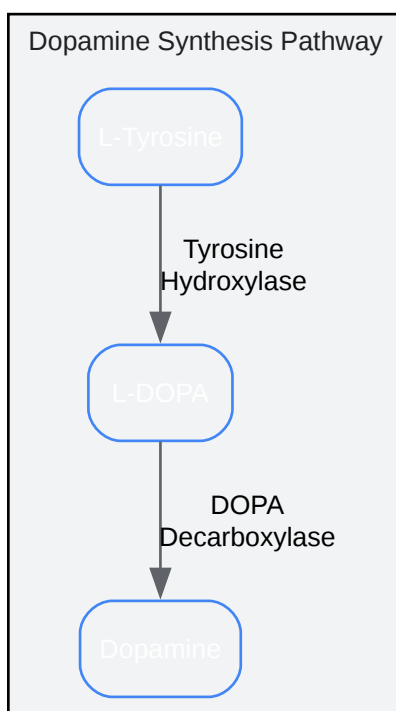
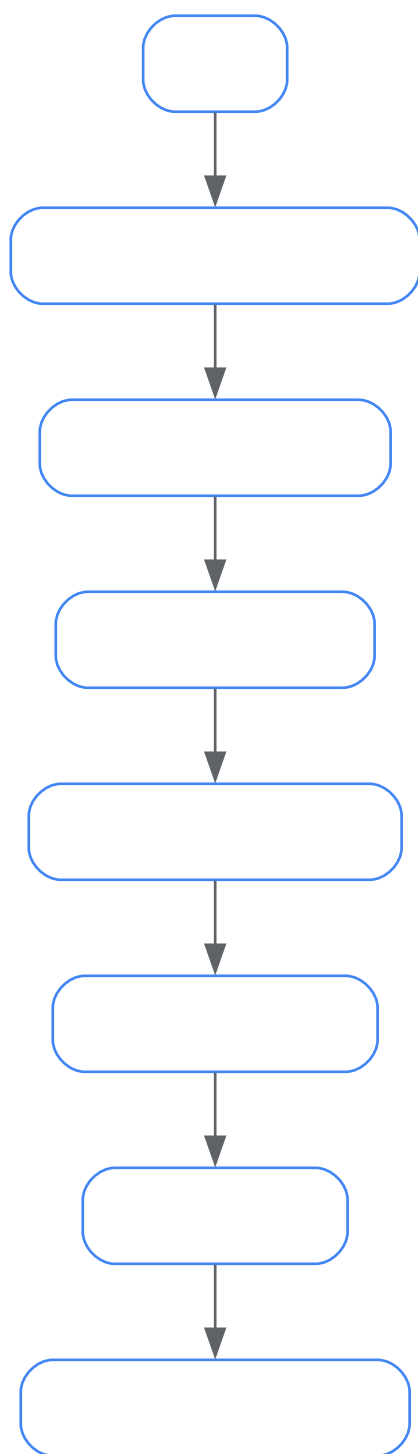
This technical guide provides a comprehensive overview of the chemical structure, properties, and biological relevance of (2S)-O-methyl-L-tyrosine, a compound of interest for researchers in drug development and neuroscience.

Chemical Structure and Properties

(2S)-O-methyl-L-tyrosine, also known as 4-Methoxy-L-phenylalanine, is a derivative of the amino acid L-tyrosine.^{[1][2]} Its chemical structure consists of a phenylalanine core with a methoxy group substituted at the para-position of the phenyl ring. The "(2S)" designation refers to the stereochemistry at the alpha-carbon, indicating the L-configuration.

IUPAC Name: (2S)-2-amino-3-(4-methoxyphenyl)propanoic acid

Chemical Structure:



Tyrosine
Hydroxylase

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References

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- [2. prepchem.com \[prepchem.com\]](#)
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